Resolving data transfer failures in Pegasus WMS.

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Pegasus	
Cat. No.:	B039198	Get Quote

Pegasus WMS Data Transfer Support Center

This technical support center provides troubleshooting guides and frequently asked questions to help researchers, scientists, and drug development professionals resolve data transfer failures within the **Pegasus** Workflow Management System (WMS).

Frequently Asked Questions (FAQs)

Q1: What is **pegasus**-transfer and how does it work?

A1: **pegasus**-transfer is a tool used internally by **Pegasus** WMS to handle file transfers.[1] It automatically determines the appropriate protocol (e.g., GridFTP, SCP, S3, Google Storage) based on the source and destination URLs and executes the transfer.[1] In case of failures, it automatically retries the transfer with an exponential backoff.[1][2]

Q2: How does **Pegasus** handle data staging?

A2: **Pegasus** manages the entire data lifecycle of a workflow, including staging input data to compute sites, transferring intermediate data between stages, and staging out final output data.[3] This is configured based on the filesystem setup of the execution environment, which can be a shared filesystem, a non-shared filesystem, or a Condor I/O setup.[2][3] **Pegasus** adds special data movement jobs to the workflow to handle these transfers.[3]

Q3: What are the common causes of data transfer failures in **Pegasus**?

A3: Data transfer failures can arise from a variety of issues, including:

- Incorrect file paths or URLs: The specified location of input or output data is incorrect.

- Permission denied: The user running the workflow does not have the necessary read/write permissions on the source or destination systems.

- Authentication or credential errors: Missing, expired, or improperly configured credentials for services like GridFTP, S3, or Google Cloud Storage.[4]

- Network connectivity issues: Firewalls, network outages, or misconfigured network settings preventing access to remote resources.

- Mismatched transfer protocols: The client and server are not configured to use the same transfer protocol.

- Disk space limitations: Insufficient storage space on the target machine.

Q4: How can I debug a failed data transfer?

A4: The primary tool for debugging failed workflows in **Pegasus** is **pegasus**-analyzer.[5][6][7] This command-line tool helps identify which jobs failed and provides access to their standard output and error logs. For data transfer jobs, these logs will contain detailed error messages from the underlying transfer tools.

Q5: Can **Pegasus** retry failed transfers automatically?

A5: Yes, **Pegasus** is designed for reliability and automatically retries both jobs and data transfers in case of failures.[5][6][7] When a transfer fails, **pegasus**-transfer will attempt the transfer again, typically with a delay between retries.[1][2]

Troubleshooting Guides
Guide 1: Troubleshooting GridFTP Transfer Failures

GridFTP is a common protocol for data transfer in scientific computing environments. Failures can often be traced to credential or configuration issues.

Problem: My workflow fails with a GridFTP error.

Troubleshooting Steps:

- Analyze the logs: Use **pegasus**-analyzer to inspect the output of the failed transfer job. Look for specific error messages related to authentication or connection refusal.

- Check GridFTP server status: Ensure that the GridFTP server at the source and/or destination is running and accessible from the machine executing the transfer.

- Verify user proxy: GridFTP transfers often require a valid X.509 proxy.

  - Ensure a valid proxy has been created before submitting the workflow.

  - Check the proxy's validity and lifetime using grid-proxy-info.

  - An "Unable to load user proxy" error indicates a problem with the proxy certificate.[8]

- GFAL vs. GUC: **Pegasus** has transitioned from using **pegasus**-gridftp (which relied on JGlobus) to gfal clients because JGlobus is no longer actively supported and could cause failures with servers that enforce strict RFC 2818 compliance.[1][4][9] If gfal is not available, it may fall back to globus-url-copy. Ensure that the necessary clients are installed and in the system's PATH.

Guide 2: Resolving SCP/SSH-based Transfer Issues

Secure Copy Protocol (SCP) is often used for transfers to and from remote clusters. These transfers rely on SSH for secure communication.

Problem: Data transfers using SCP are failing.

Troubleshooting Steps:

- Passwordless SSH: **Pegasus** requires passwordless SSH to be configured between the submission host and the remote execution sites for SCP transfers to work.[5]

  - Verify that you can manually ssh and scp to the remote site from the submission host without being prompted for a password.

- Ensure your public SSH key is in the authorized_keys file on the remote site.

- Check SSH private key path: The site catalog in **Pegasus** can specify the path to the SSH private key.[5] Verify that this path is correct and that the key file has the correct permissions (typically 600).

- Firewall Rules: Confirm that firewall rules on both the local and remote systems allow SSH connections on the standard port (22) or the custom port being used.

Data Transfer Protocol Comparison

Feature	GridFTP	SCP/SFTP	Amazon S3 / Google Storage
Primary Use Case	High-performance, secure, and reliable large-scale data movement in grid environments.	Secure file transfer for general-purpose use cases.	Cloud-based object storage and data transfer.
Authentication	X.509 Certificates (Grid Proxy)	SSH Keys	Access Keys / OAuth Tokens
Performance	High, supports parallel streams.	Moderate, limited by single-stream performance.	High, scalable cloud infrastructure.
Common Failure Points	Expired or invalid proxy, firewall blocks, server misconfiguration.	Incorrect SSH key setup, password prompts, firewall blocks.	Invalid credentials, incorrect bucket/object names, permission issues.

Troubleshooting Workflow Diagram

The following diagram illustrates a general workflow for troubleshooting data transfer failures in **Pegasus**.
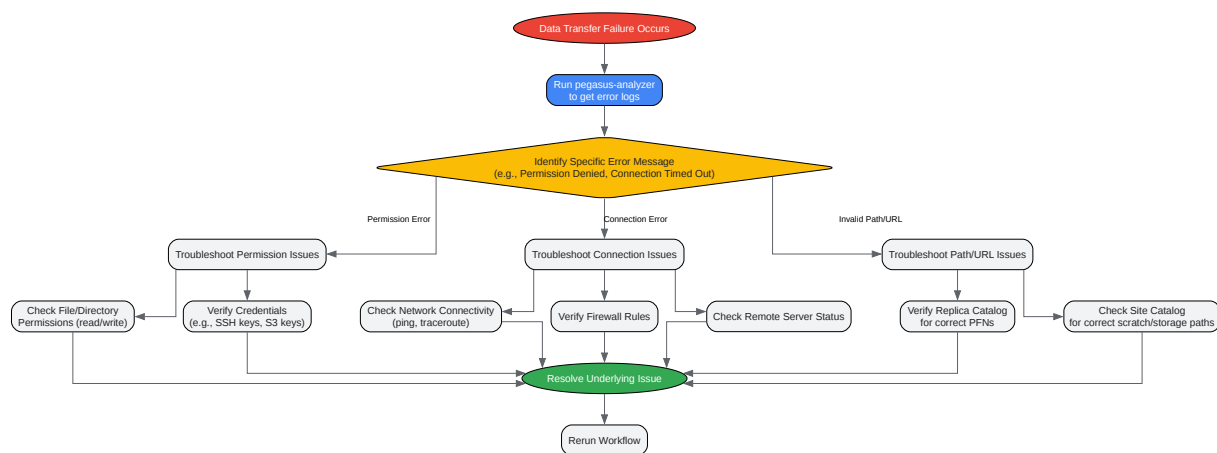
Caption: A flowchart for diagnosing and resolving data transfer failures.

> **Need Custom Synthesis?**
>
> BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.
>
> Email: info@benchchem.com or Request Quote Online.

References

- 1. 11.35. pegasus-transfer — Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]

- 2. pegasus.isi.edu [pegasus.isi.edu]

- 3. 11. Data Transfers — Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]

- 4. 5. Data Management — Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]

- 5. arokem.github.io [arokem.github.io]

- 6. pegasus.isi.edu [pegasus.isi.edu]

- 7. 1. Introduction — Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]

- 8. [PM-1012] pegasus-gridftp fails with "no key" error · Issue #1129 · pegasus-isi/pegasus · GitHub [github.com]

- 9. 4. Pegasus 4.8.x Series — Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]

- To cite this document: BenchChem. [Resolving data transfer failures in Pegasus WMS.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039198#resolving-data-transfer-failures-in-pegasus-wms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com